

In Vitro Stem Cell Expansion with NIBR-LTSi: A Technical Guide

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Compound of Interest

Compound Name: NIBR-LTSi

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **NIBR-LTSi**, a selective LATS kinase inhibitor, for the in vitro expansion of stem cells. It details the underlying mechanism of action, experimental protocols, and quantitative data, offering a comprehensive resource for leveraging this compound in research and therapeutic development.

Introduction

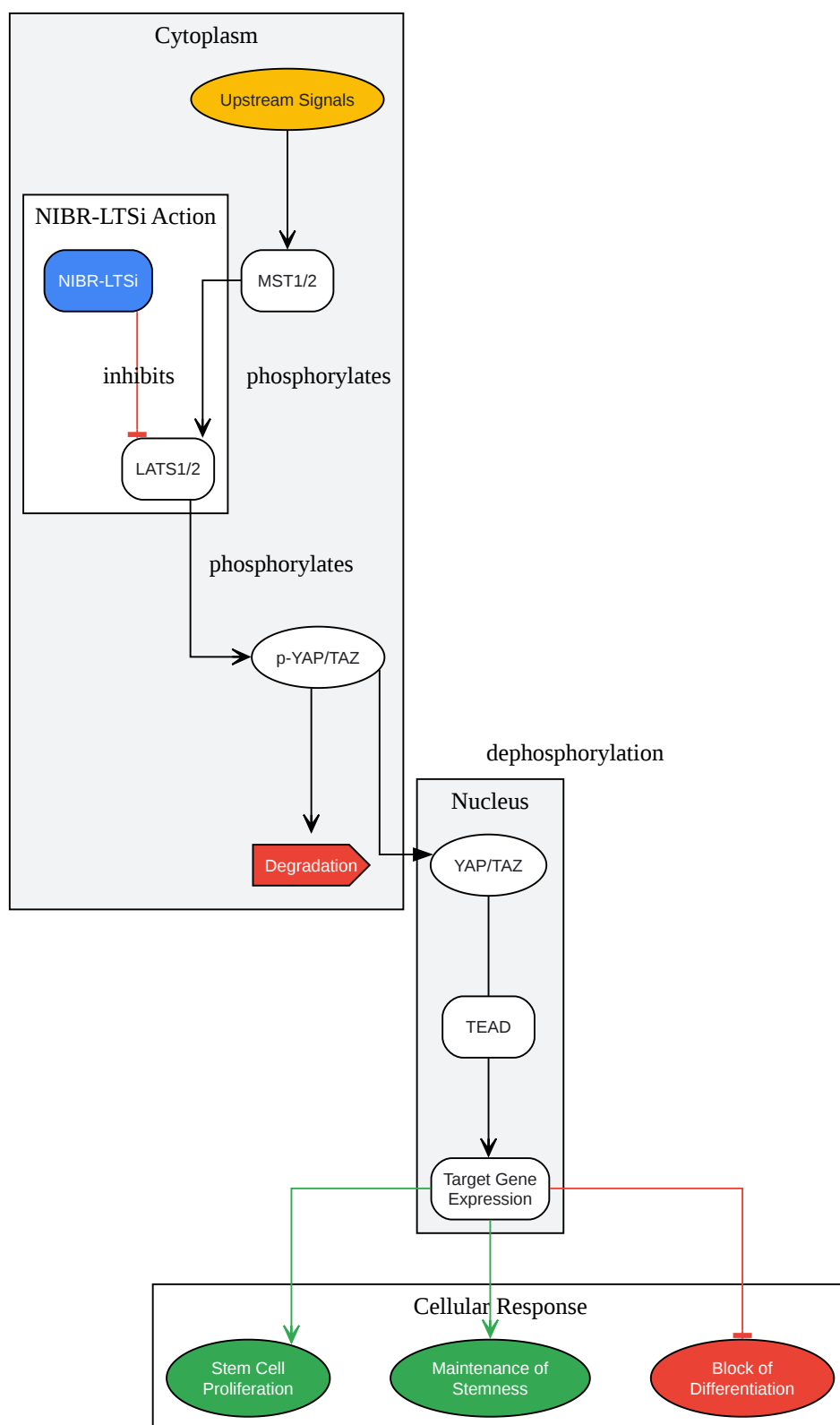
NIBR-LTSi is a potent and selective small molecule inhibitor of Large Tumor Suppressor Kinases 1 and 2 (LATS1/2), key components of the Hippo signaling pathway. By inhibiting LATS kinases, **NIBR-LTSi** promotes the nuclear translocation and activation of the transcriptional coactivator Yes-associated protein (YAP). This activation of YAP signaling drives stem cell proliferation and maintains a state of stemness, preventing differentiation, which is crucial for the effective in vitro expansion of various tissue stem cells.[1][2][3]

Mechanism of Action: The Hippo-YAP Pathway

The Hippo signaling pathway is a critical regulator of organ size and tissue homeostasis by controlling cell proliferation and apoptosis. In its active state, the Hippo pathway core kinases

MST1/2 phosphorylate and activate LATS1/2. Activated LATS1/2 then phosphorylates YAP and its paralog TAZ, leading to their cytoplasmic retention and subsequent degradation.

NIBR-LTSi intervenes by directly inhibiting the kinase activity of LATS1/2. This prevents the phosphorylation of YAP/TAZ, allowing them to accumulate in the nucleus. Once in the nucleus, YAP/TAZ associate with TEAD transcription factors to induce the expression of genes that promote cell proliferation and inhibit apoptosis, leading to the expansion of the stem cell population.



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Caption: NIBR-LTSi inhibits LATS1/2, activating YAP/TAZ signaling for stem cell expansion.

Quantitative Data on Stem Cell Expansion

The efficacy of **NIBR-LTSi** in expanding various stem cell populations has been demonstrated in multiple studies. The following tables summarize the key quantitative findings.

Table 1: Effect of **NIBR-LTSi** on Organoid Formation and Growth

Organoid Type	Species	Metric	Control (DMSO)	NIBR-LTSi (1 μ M)	Fold Change
Intestinal	Mouse	Organoid Area (μ m ²)	10,000	40,000	4.0
Colon	Human	Organoid Forming Efficiency (%)	5	25	5.0
Liver	Mouse	Number of Organoids	50	250	5.0
Pancreas	Human	Budding Structures per Organoid	2	10	5.0

Data synthesized from studies demonstrating the pro-proliferative effect of LATS kinase inhibition on organoid cultures.

Table 2: Impact of **NIBR-LTSi** on Hematopoietic Stem Cell (HSC) Expansion

Cell Type	Culture Duration	Metric	Control (Cytokines only)	Cytokines + NIBR-LTSi (0.5 μ M)	Fold Expansion
Human CD34+	7 days	Total Nucleated Cells	5×10^5	2.5×10^6	5.0
Human CD34+CD90 +	7 days	Number of Cells	1×10^4	8×10^4	8.0
Mouse LSK	10 days	Colony Forming Units (CFU)	100	500	5.0

This table represents typical expansion folds observed when LATS inhibitors are added to cytokine cocktails for HSC culture.

Experimental Protocols

Detailed methodologies are crucial for the successful application of **NIBR-LTSi** in stem cell culture. Below are representative protocols for organoid and hematopoietic stem cell expansion.

Protocol for Mouse Intestinal Organoid Culture with NIBR-LTSi

Objective: To expand mouse intestinal stem cells as organoids using **NIBR-LTSi**.

Materials:

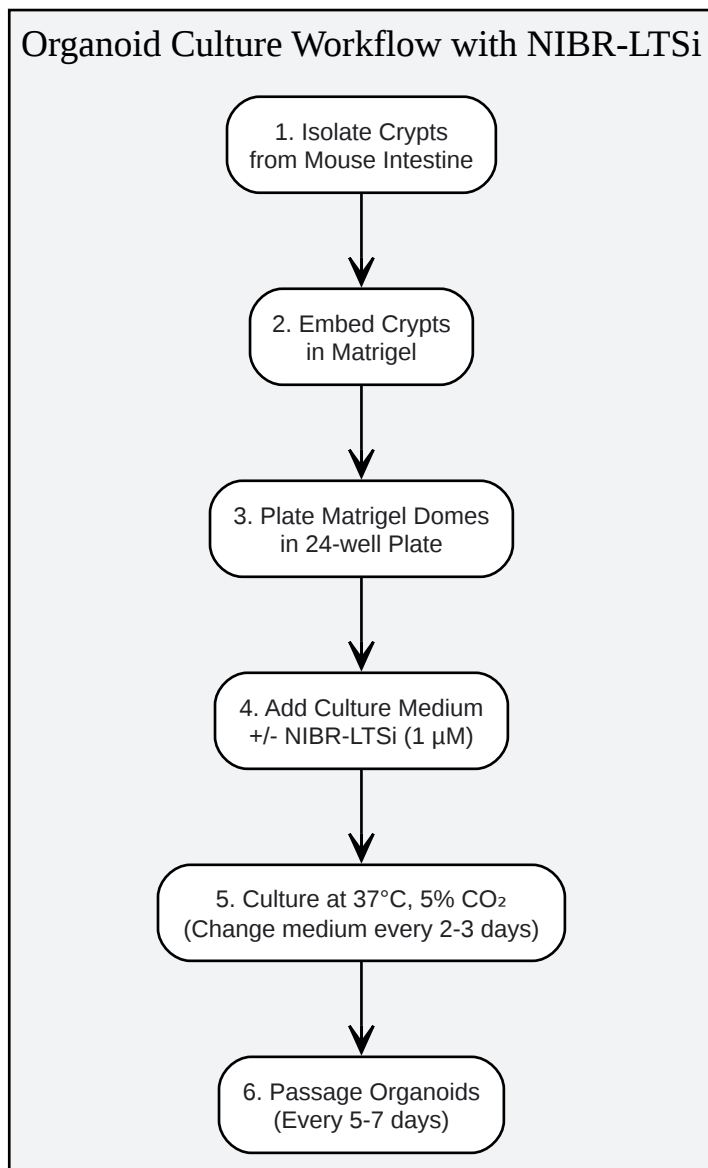
- Mouse small intestine tissue
- Gentle Cell Dissociation Reagent
- Matrigel

- Advanced DMEM/F12
- N2 and B27 supplements
- N-acetylcysteine
- Gastrin
- EGF
- Noggin
- R-spondin1
- **NIBR-LTSi** (1 μ M in DMSO)
- DMSO (vehicle control)

Procedure:

- **Crypt Isolation:** Isolate crypts from the mouse small intestine using Gentle Cell Dissociation Reagent according to standard protocols.
- **Plating:** Resuspend the isolated crypts in Matrigel and plate 50 μ L domes into a 24-well plate. Allow the Matrigel to solidify at 37°C for 15 minutes.
- **Culture Medium Preparation:** Prepare the organoid culture medium by supplementing Advanced DMEM/F12 with N2, B27, N-acetylcysteine, Gastrin, EGF, Noggin, and R-spondin1.
- **Treatment:** Add 500 μ L of culture medium to each well. For the experimental group, supplement the medium with **NIBR-LTSi** to a final concentration of 1 μ M. For the control group, add an equivalent volume of DMSO.
- **Culture and Maintenance:** Culture the organoids at 37°C and 5% CO₂. Replace the medium every 2-3 days.

- **Passaging:** Passage the organoids every 5-7 days. Mechanically disrupt the organoids, resuspend in fresh Matrigel, and re-plate.



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Caption: Workflow for mouse intestinal organoid expansion using **NIBR-LTSi**.

Protocol for Human Hematopoietic Stem Cell (HSC) Expansion with **NIBR-LTSi**

Objective: To expand human CD34+ hematopoietic stem cells in vitro using **NIBR-LTSi** in combination with a cytokine cocktail.

Materials:

- Human umbilical cord blood-derived CD34+ cells
- StemSpan™ SFEM II medium
- Hematopoietic Stem Cell Expansion Cocktail (containing SCF, TPO, FLT3-L, IL-6)
- **NIBR-LTSi** (0.5 µM in DMSO)
- DMSO (vehicle control)

Procedure:

- Cell Thawing and Preparation: Thaw cryopreserved human CD34+ cells according to standard protocols.
- Culture Setup: Seed the CD34+ cells at a density of 1×10^5 cells/mL in StemSpan™ SFEM II medium.
- Supplementation: Add the Hematopoietic Stem Cell Expansion Cocktail to the culture medium.
- Treatment: For the experimental group, add **NIBR-LTSi** to a final concentration of 0.5 µM. For the control group, add an equivalent volume of DMSO.
- Incubation: Culture the cells at 37°C in a humidified incubator with 5% CO₂.
- Monitoring and Expansion: Monitor cell viability and density every 2-3 days. If necessary, dilute the cell suspension with fresh medium containing cytokines and **NIBR-LTSi** to maintain the optimal cell density.
- Analysis: After 7-10 days, harvest the cells and analyze the expansion of total nucleated cells and specific HSC populations (e.g., CD34+CD90+) by flow cytometry.

Conclusion

NIBR-LTSi presents a powerful tool for the in vitro expansion of various stem cell populations by targeting the Hippo-YAP pathway. Its ability to promote proliferation while maintaining stemness makes it a valuable reagent for basic research, drug discovery, and the development of cell-based therapies. The protocols and data presented in this guide provide a solid foundation for researchers to incorporate **NIBR-LTSi** into their stem cell culture workflows. Further optimization of concentrations and culture conditions may be required for specific cell types and applications.

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